

# A Comparative Guide to High-Efficiency PTB7-Th Solar Cells

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: PTB7-Th  
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The quest for efficient and stable organic solar cells (OSCs) has led to the development of a plethora of photoactive materials. Among them, the polymer donor **PTB7-Th** has emerged as a workhorse material, consistently delivering high power conversion efficiencies (PCEs) in various device architectures. This guide provides a comprehensive literature review of high-efficiency solar cells based on **PTB7-Th**, offering a comparative analysis of their performance with different acceptor materials and processing conditions. Detailed experimental protocols for fabricating high-performing devices are also presented to aid researchers in the field.

## Performance Benchmark of PTB7-Th Based Solar Cells

The versatility of **PTB7-Th** allows for its successful pairing with both fullerene and non-fullerene acceptors (NFAs), leading to impressive device performance. The following tables summarize the key photovoltaic parameters of high-efficiency **PTB7-Th** based solar cells reported in the literature.

Donor:Acceptor	Device Architecture	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Reference
PTB7-Th:PC71BM	Inverted	0.82	19.1	69.1	10.8	[1]
PTB7-Th:PC71BM	Inverted	~0.75	~17.5	~70	~9.0	[2][3]
PTB7-Th:ITCT	Inverted	0.95	15.13	72	10.42	[4]
PTB7-Th:O-IDTBR	Conventional	1.00	15.44	64.6	9.94	
PTB7-Th:Y6:PC71BM	Conventional	0.85	24.68	73.1	9.55	[5]
PTB7-Th:EH-IDTBr:T2-ORH	Conventional	1.05	17.51	63	11.55	[6]

## Experimental Protocols for High-Performance Devices

The fabrication of high-efficiency organic solar cells is highly sensitive to the processing conditions. Below are detailed experimental protocols for some of the top-performing **PTB7-Th** based devices.

### PTB7-Th:PC71BM based on Binary Solvent Additives[1]

- Device Structure: ITO/ZnO/PTB7-Th:PC71BM/MoO<sub>3</sub>/Ag

- Active Layer Solution: **PTB7-Th** and PC71BM (1:1.5 weight ratio) were dissolved in ortho-dichlorobenzene (o-DCB) to a total concentration of 25 mg/mL. A mixed solvent additive of 1,8-diiodooctane (DIO) and N-methyl-2-pyrrolidone (NMP) was added to the solution.
- Device Fabrication:
  - Patterned ITO-coated glass substrates were cleaned sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
  - A ZnO precursor solution was spin-coated onto the ITO substrates and annealed at 200 °C for 60 minutes in air to form an electron transport layer.
  - The active layer solution was spin-coated on top of the ZnO layer in a nitrogen-filled glovebox.
  - A MoO<sub>3</sub> layer (10 nm) and an Ag electrode (100 nm) were thermally evaporated onto the active layer through a shadow mask.

## PTB7-Th:ITCT Non-Fullerene Solar Cell[4]

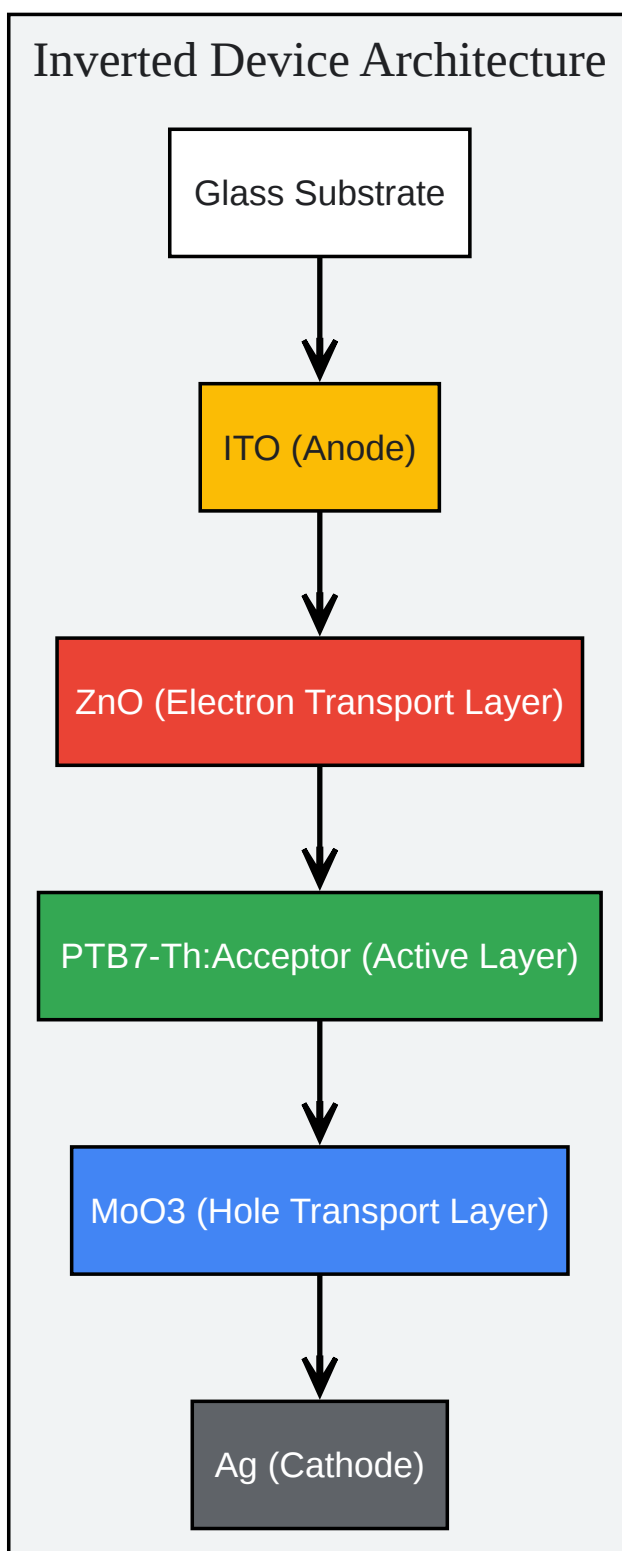
- Device Structure: ITO/ZnO/**PTB7-Th**:ITCT/MoO<sub>3</sub>/Ag
- Active Layer Solution: **PTB7-Th** and ITCT were dissolved in chlorobenzene with 0.1% DIO as an additive.
- Device Fabrication:
  - ITO-coated glass substrates were cleaned and treated with UV-ozone.
  - A ZnO nanoparticle layer was spin-coated and annealed.
  - The active layer solution was spin-coated in a glovebox.
  - The devices were then subjected to thermal annealing.
  - Finally, MoO<sub>3</sub> and Ag were thermally evaporated as the hole transport layer and top electrode, respectively.

## PTB7-Th:Y6:PC71BM Ternary Solar Cell[5]

- Device Structure: ITO/PEDOT:PSS/PTB7-Th:Y6:PC71BM/AZO/Al
- Active Layer Solution: PTB7-Th, Y6, and PC71BM were dissolved in chloroform.
- Device Fabrication:
  - ITO substrates were cleaned and spin-coated with a PEDOT:PSS layer, followed by annealing.
  - The ternary active layer solution was spin-coated in a glovebox.
  - An aluminum-doped zinc oxide (AZO) layer and an aluminum (Al) electrode were deposited by sputtering and thermal evaporation, respectively.

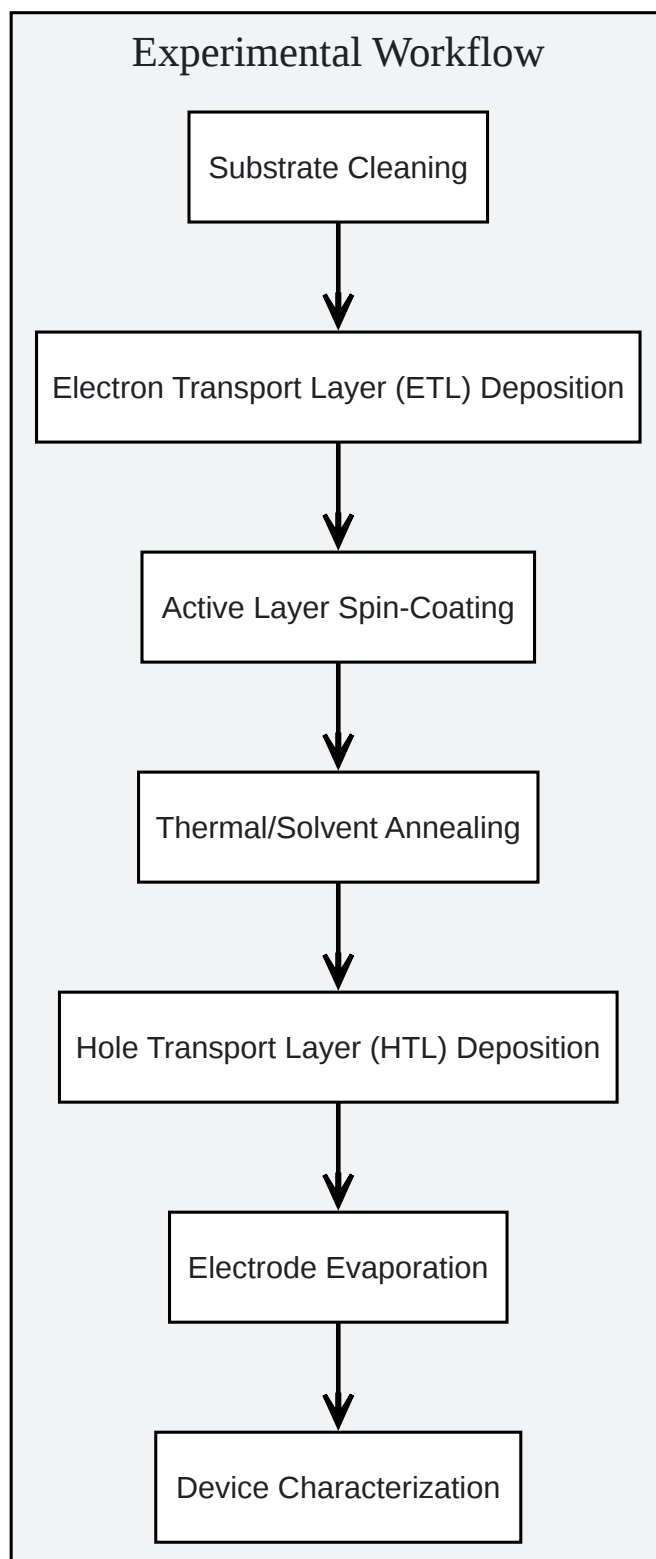
## Visualizing Key Processes and Structures

To better understand the fundamental aspects of PTB7-Th based solar cells, the following diagrams illustrate the device architecture, a typical experimental workflow, and the crucial energy level alignment.



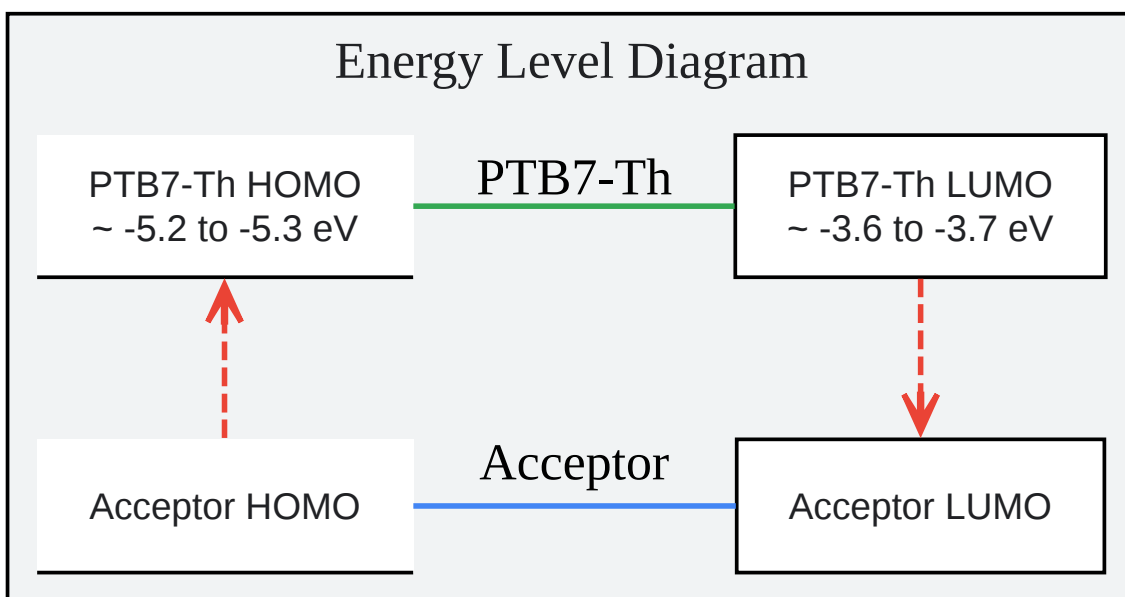
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Caption: A typical inverted device architecture for **PTB7-Th** solar cells.



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Caption: A generalized experimental workflow for fabricating organic solar cells.



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Caption: Energy level diagram illustrating charge transfer in a **PTB7-Th**:Acceptor blend.

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